Comparative analysis of dichlorophenyl isomers in bioactive compounds

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Compound of Interest

Compound Name:	*[5-(3,4-Dichlorophenyl)furan-2-yl]methanol*
CAS No.:	*353509-28-1*
Cat. No.:	*B1348664*

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<-4> A Senior Application Scientist's Guide to the Comparative Analysis of Dichlorophenyl Isomers in Bioactive Compounds

Introduction: The Critical Nuance of Chlorine Positioning

In the landscape of medicinal chemistry, the dichlorophenyl (DCP) moiety is a recurrent and influential scaffold. Its prevalence stems from a unique combination of properties: the lipophilicity it imparts can enhance membrane permeability, while the steric and electronic effects of the two chlorine atoms can profoundly influence a molecule's conformation and interaction with biological targets. However, not all dichlorophenyl isomers are created equal. The seemingly subtle shift of a chlorine atom from one position to another on the phenyl ring can precipitate a cascade of changes in a compound's pharmacological profile, transforming a potent therapeutic into an inactive analogue, or a selective agent into a promiscuous one.

This guide, designed for researchers and drug development professionals, provides a comparative analysis of the six dichlorophenyl isomers (Figure 1) commonly encountered in

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bioactive compounds. We will delve into the fundamental physicochemical differences that drive their distinct biological activities, explore case studies from the literature to illustrate these principles in action, and provide robust, validated analytical methodologies for their separation and characterization. Our focus is not merely on presenting data, but on explaining the causality behind the observations, empowering you to make more informed decisions in your own discovery and development programs.

Part 1: A Tale of Six Isomers - Physicochemical Foundations

The differential effects of DCP isomers are rooted in their distinct electronic distributions, steric profiles, and overall molecular topology. These properties directly impact how a molecule fits into a binding pocket, its metabolic stability, and its absorption, distribution, metabolism, and excretion (ADME) properties.

The symmetry of isomers like 1,4-dichlorobenzene (p-DCB) often leads to a higher melting point compared to its ortho- and meta-counterparts because its symmetrical structure allows for more efficient packing in the crystal lattice.[1][2] This can influence formulation and solubility. Furthermore, the relative positions of the electron-withdrawing chlorine atoms create different dipole moments, which can affect interactions with polar residues in a protein target and influence solubility and permeability.

For example, the 2,6-DCP substitution pattern imposes a significant steric barrier, forcing the phenyl ring to twist out of plane with respect to the rest of the molecule. This conformational constraint can be highly beneficial, as seen in the non-steroidal anti-inflammatory drug (NSAID) Diclofenac, where this twist is crucial for its activity.[3] In contrast, the 3,4-DCP isomer presents a different electronic and steric profile, which can lead to entirely different biological activities and metabolic fates.[4][5]

Table 1: Comparative Physicochemical Properties of Dichlorobenzene Isomers

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Isomer	Abbreviation	Position	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Dipole Moment (D)
1,2-Dichlorobenzene	o-DCB	Ortho	147.00	180-183	-17	~2.5
1,3-Dichlorobenzene	m-DCB	Meta	147.00	173	-25	~1.7
1,4-Dichlorobenzene	p-DCB	Para	147.00	174	53	0
Data sourced from publicly available chemical databases. [6][7]						

Causality Insight: The zero dipole moment of p-DCB is a direct result of the symmetrical, opposing vectors of the two C-Cl bonds, cancelling each other out. This lack of a permanent dipole can reduce polar interactions but may enhance packing in a hydrophobic pocket. Conversely, the large dipole moment of o-DCB suggests a greater potential for dipole-dipole interactions.

Part 2: Isomers in Action - Structure-Activity Relationship (SAR) Case Studies

The true impact of isomeric substitution is best understood through real-world examples. The following case studies highlight how the choice of DCP isomer dictates biological outcomes across different target classes.

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Case Study 1: Kinase Inhibition - The Quest for Selectivity

Kinase inhibitors are a cornerstone of modern oncology, but achieving selectivity remains a major challenge due to the highly conserved nature of the ATP-binding pocket. The DCP moiety is frequently employed to probe this space.

In the development of inhibitors for Dipeptidyl Peptidase-4 (DPP4), a target for type 2 diabetes, researchers found that a 2,4-DCP substituent was optimal for potency.[8] A lead molecule from this series, featuring the 2,4-DCP group, emerged as a potent and selective DPP4 inhibitor with excellent pharmacokinetic profiles and in vivo efficacy.[8] The precise arrangement of the chlorines in the 2 and 4 positions likely provides optimal hydrophobic and electronic interactions within the DPP4 active site.

Conversely, in a series of c-Jun N-terminal kinase 3 (JNK3) inhibitors, compounds with a dichlorophenyl-piperazine scaffold showed that the substitution pattern was critical for potency, with IC50 values in the nanomolar range.[9] This underscores that there is no "one-size-fits-all" solution; the optimal isomer is strictly dependent on the topology of the target's binding site.

Case Study 2: GPCR Modulation - Fine-Tuning Receptor Interaction

G-protein coupled receptors (GPCRs) are another major drug target class where isomeric control is paramount. In the design of selective ligands for the dopamine D3 receptor, a series of compounds featuring a [(2,3-dichlorophenyl)piperazin-1-yl]alkyl moiety was synthesized.[10] The 2,3-DCP isomer was integral to achieving high affinity and selectivity for the D3 over the D2 and D4 receptor subtypes.[10] The most potent analog demonstrated a 64-fold selectivity for D3 over D2.[10] This selectivity is critical, as off-target activity at the D2 receptor is associated with significant side effects.

In a separate effort, the atypical antipsychotic Cariprazine, which contains a 2,3-dichlorophenyl piperazine moiety, was found to be a potent inhibitor of DHCR7, the final enzyme in the cholesterol biosynthesis pathway.[11] A common metabolite, 2,3-(dichlorophenyl) piperazine, also potently inhibits this enzyme, highlighting that the metabolic profile of a specific isomer must also be considered.[11]

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Case Study 3: Anticancer Agents - Impact on Cytotoxicity

The choice of DCP isomer can dramatically affect the cytotoxic potency and selectivity of anticancer agents. In a study of dichlorophenylacrylonitriles, compounds bearing a 3,4-DCP moiety displayed impressive growth inhibition (GI50) values in the nanomolar range and a remarkable 260-fold selectivity for the MCF-7 breast cancer cell line.[12] In contrast, switching to a 2,6-DCP moiety resulted in a 10-fold decrease in potency.[12] This stark difference is likely due to the steric hindrance from the 2,6-dichloro substitution, which may prevent optimal binding to the intracellular target.

Table 2: Comparative Biological Activity of Isomeric Compounds

Compound Class	Target/Assay	Dichlorophenyl Isomer	Potency (IC50 / GI50)	Key Finding	Reference
Acrylonitriles	MCF-7 Cytotoxicity	3,4-DCP	0.127 µM	High potency and selectivity	[12]
Acrylonitriles	MCF-7 Cytotoxicity	2,6-DCP	~1.27 µM (10-fold less potent)	Steric hindrance reduces activity	[12]
Imidazopyrimidines	DPP4 Inhibition	2,4-DCP	Potent (specific value not stated)	Optimal for binding activity	[8]
Piperazinyl-alkyl-carboxamides	Dopamine D3 Receptor	2,3-DCP	Ki = 1.4 nM	High affinity and selectivity	[10]

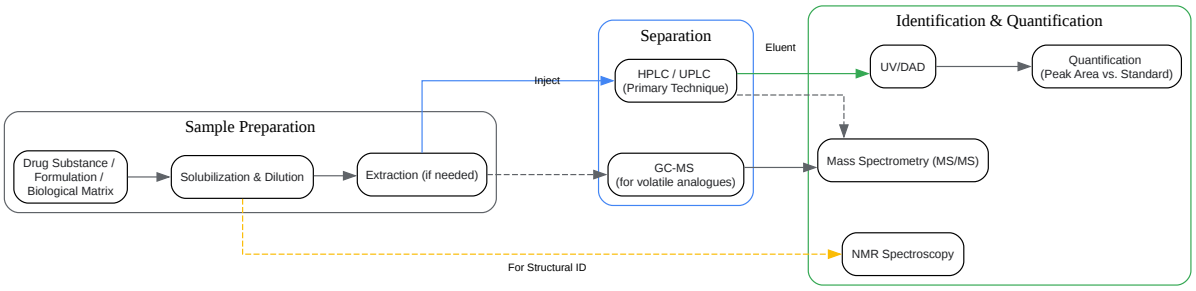
Part 3: Analytical Strategy - Resolving the Isomeric Puzzle

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The ability to accurately separate, identify, and quantify DCP isomers is a prerequisite for meaningful biological evaluation and is a critical component of quality control in drug manufacturing. Due to their similar physicochemical properties, separating these isomers can be challenging.

Workflow for Isomer Analysis

A robust analytical workflow is essential for tackling this challenge. The process involves a logical progression from sample preparation to separation and final identification and quantification.



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Caption: A typical workflow for the analysis of dichlorophenyl isomers in bioactive compounds.

Experimental Protocol: HPLC-UV Method for Isomer Separation

High-Performance Liquid Chromatography (HPLC) is the workhorse technique for separating DCP isomers. The choice of stationary phase is critical. While a standard C18 column is often a good starting point, the subtle differences in polarity and shape between DCP isomers often

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necessitate a phenyl-type column (e.g., Phenyl-Hexyl) to enhance resolution through π-π interactions.

Objective: To develop a self-validating HPLC method to separate a mixture of 2,4-DCP and 3,4-DCP containing active pharmaceutical ingredients (APIs).

Methodology:

- Instrumentation:
  - Agilent 1200 series HPLC or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD).
- Chromatographic Conditions:
  - Column: Phenyl-Hexyl, 4.6 x 150 mm, 3.5 µm particle size.
    - Causality Insight: A phenyl-hexyl phase is chosen over a standard C18 to exploit potential π-π stacking interactions between the phenyl rings of the stationary phase and the dichlorophenyl analytes. This often provides the additional selectivity needed to resolve closely related isomers.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: Acetonitrile.
  - Gradient Elution:
    - 0-2 min: 30% B
    - 2-15 min: 30% to 70% B
    - 15-17 min: 70% B
    - 17-18 min: 70% to 30% B
    - 18-25 min: 30% B (Re-equilibration)

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    - Causality Insight: A gradient is employed to ensure that both the relatively more polar API and the more hydrophobic isomers are eluted with good peak shape and within a reasonable runtime. The shallow gradient is key to maximizing resolution between the isomers.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 35 °C.
  - Detection Wavelength: 254 nm.
  - Injection Volume: 10 µL.
- Sample Preparation:
  - Standard Solution: Prepare individual stock solutions of each reference isomer and the API in methanol at 1 mg/mL. Create a mixed working standard at 10 µg/mL in a 50:50 Methanol:Water diluent.
  - Test Solution: Accurately weigh and dissolve the sample (e.g., drug substance) in the diluent to achieve a target concentration of ~10 µg/mL.
- System Suitability (Self-Validation):
  - Before sample analysis, inject the mixed working standard five times.
  - Resolution (Rs): The resolution between the 2,4-DCP and 3,4-DCP peaks must be ≥ 2.0. This ensures baseline separation.
  - Tailing Factor (T): The tailing factor for each isomer peak should be ≤ 1.5. This confirms good peak symmetry and an efficient column.
  - Repeatability (%RSD): The relative standard deviation of the peak areas for the five replicate injections must be ≤ 2.0%. This demonstrates the precision of the system.
  - Trustworthiness: These system suitability tests (SSTs) are non-negotiable. If any SST criterion fails, the system is not considered valid for analysis, and troubleshooting must be

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performed before proceeding. This self-validating step ensures the integrity of the generated data.

Orthogonal Technique: NMR Spectroscopy

While HPLC is excellent for separation and quantification, Nuclear Magnetic Resonance (NMR) spectroscopy is unparalleled for unambiguous structural identification. 13C-NMR is particularly useful for distinguishing between DCP isomers due to the high sensitivity of carbon chemical shifts to the electronic environment. Each isomer will produce a unique number of signals in the aromatic region corresponding to its molecular symmetry.[13]

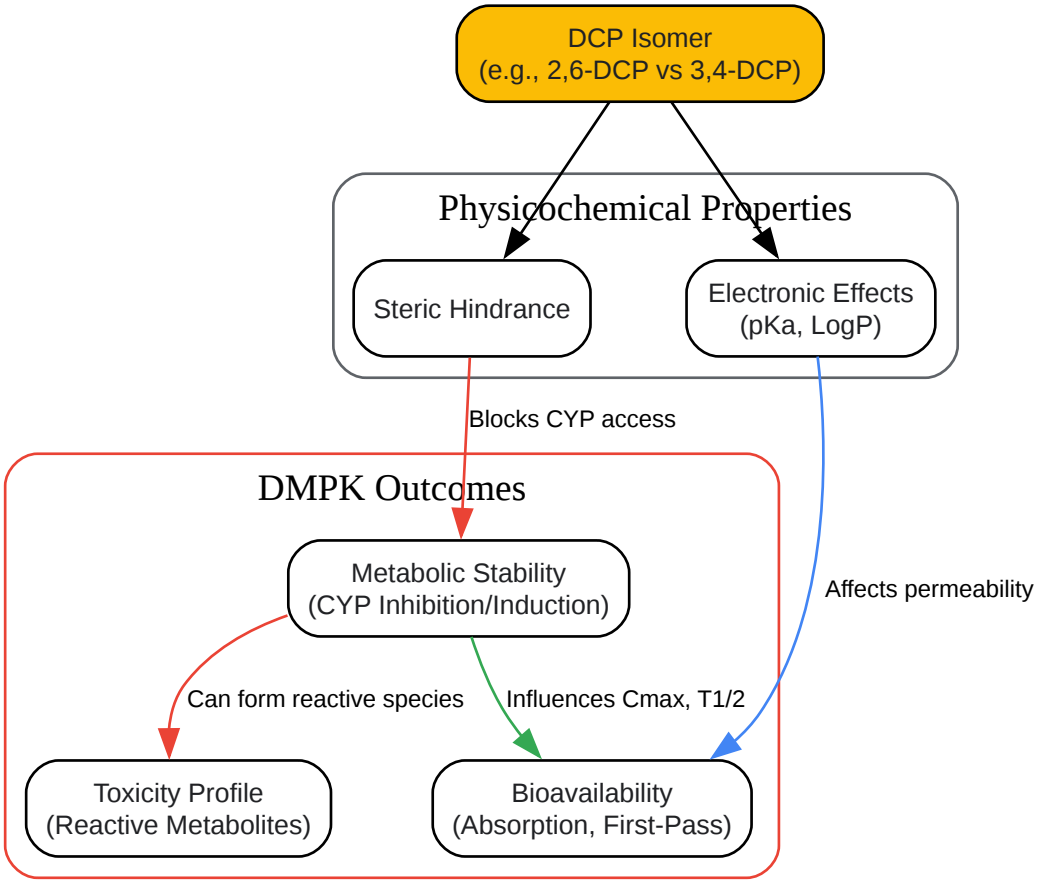
- 1,4-DCP (p-DCB): Highly symmetric, will show only two signals in the aromatic region.
- 1,2-DCP (o-DCB): Symmetric, will show three signals.
- 1,3-DCP (m-DCB): Symmetric, will show four signals.

This distinct pattern provides definitive proof of the isomeric structure.

Part 4: Impact on Drug Metabolism and Pharmacokinetics (DMPK)

The isomeric position of the chlorine atoms critically influences a drug's metabolic stability and pharmacokinetic profile.[14][15] The chlorine atoms can block sites susceptible to cytochrome P450 (CYP) mediated oxidation, a primary route of drug metabolism.

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Caption: Influence of DCP isomerism on key DMPK properties.

For instance, a 2,6-DCP substitution can sterically hinder access by CYP enzymes, potentially increasing the metabolic stability and half-life of a compound.[16] However, this same substitution could also lead to the formation of unique metabolites. In the case of Diclofenac, metabolism can still occur, leading to reactive intermediates that have been implicated in its idiosyncratic hepatotoxicity.[3] In contrast, isomers like 1,3-DCB and 1,2-DCB have been shown to have greater potential for hepatotoxicity in rat models compared to 1,4-DCB, an effect linked to their biotransformation.[17][18] Understanding the metabolic fate of each specific isomer is therefore crucial for predicting its in vivo behavior and potential liabilities.

Conclusion and Future Outlook

The substitution pattern of a dichlorophenyl ring is not a trivial structural detail; it is a critical determinant of a bioactive compound's potency, selectivity, and pharmacokinetic profile. As this

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guide has demonstrated, a deep understanding of the physicochemical properties of each isomer, combined with robust bioactivity data and validated analytical methods, is essential for successful drug design and development.

By appreciating the nuanced differences imparted by the simple repositioning of a chlorine atom, researchers can more effectively navigate structure-activity relationships, optimize lead compounds, and avoid costly late-stage failures. The principles and protocols outlined herein provide a framework for the systematic and rational analysis of dichlorophenyl isomers, ultimately contributing to the development of safer and more effective medicines.

References

- Title: Dichlorophenylacrylonitriles as AhR Ligands That Display Selective Breast Cancer Cytotoxicity in vitro. Source: PubMed URL:[Link][12]
- Title: Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1S,3R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl)-1-methyl-3,4-dihydroisoquinolin-2(1H)-yl)ethan-1-one (LY3154207), a Potent, Subtype Selective... Source: ACS Publications URL:[Link][19]
- Title: Discovery of 6-(aminomethyl)-5-(2,4-dichlorophenyl)-7-methylimidazo[1,2-a]pyrimidine-2-carboxamides as potent, selective dipeptidyl peptidase-4 (DPP4) inhibitors. Source: PubMed URL:[Link][8]
- Title: Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1 S,3 R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl)-1-methyl-3,4-dihydroisoquinolin-2(1 H)-yl)ethan-1-one (LY3154207), a Potent... Source: PubMed URL:[Link]
- Title: Design and synthesis of [(2,3-dichlorophenyl)piperazin-1-yl]alkylfluorenylcarboxamides as novel ligands selective for the dopamine D3 receptor subtype. Source: PubMed URL:[Link][10]
- Title: Crystal-Guided Computational Profiling of Dichlorophenyl-Piperazine Ligands as JNK3 Binders: Hydrophobic Interaction-Driven Design for Neurodegenerative Therapy. Source: ResearchGate URL:[Link][9]

© 2026 BenchChem. All rights reserved.

- Title: Synthesis, Cytotoxic Activity, Crystal Structure, DFT Studies and Molecular Docking of 3-Amino-1-(2,5-dichlorophenyl)-8-methoxy-1H-benzo[f]chromene-2-carbonitrile. Source: MDPI URL:[Link]
- Title: Process for the separation of dichlorophenol isomers.
- Title: Alternative separation strategy for o -/ p -dichlorobenzene mixtures through supramolecular chemistry protocols. Source: CrystEngComm (RSC Publishing) URL:[Link]
- Title: 1,4-Dichlorobenzene | C6H4Cl2 | CID 4685. Source: PubChem URL:[Link][6]
- Title: Detection method of 1- (2, 3-dichlorophenyl) piperazine hydrochloride and related substances thereof.
- Title: Why is the melting point of p-dichlorobenzene higher than those of o-dichlorobenzene and m-dichlorobenzene? Source: Chemistry Stack Exchange URL:[Link][1]
- Title: Urea, (3,4-dichlorophenyl)- | C7H6Cl2N2O | CID 16854. Source: PubChem URL:[Link][4]
- Title: Analytical Methods. Source: Ministry of the Environment, Government of Japan URL:[Link]
- Title: Design, Synthesis, and Structure–Activity Relationship Study of Potent MAPK11 Inhibitors. Source: MDPI URL:[Link]
- Title: A novel bioactivation pathway for 2-[2-(2,6-dichlorophenyl)aminophenyl]ethanoic acid (diclofenac) initiated by cytochrome P450-mediated oxidative decarboxylation. Source: PubMed URL:[Link][3]
- Title: Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1S,3R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl. Source: ResearchGate URL:[Link]
- Title: There are three different isomers of dichlorobenzene. These isomers can be identified easily using 13C-NMR. Source: Pearson+ URL:[Link][13]
- Title: Drug metabolic stability in early drug discovery to develop potential lead compounds. Source: ResearchGate URL:[Link][14]

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- Title: 3,4-Dichlorophenylhydroxylamine Cytotoxicity in Renal Cortical Slices From Fischer 344 Rats. Source: PubMed URL:[Link][5]
- Title: Evaluation of Chlorobenzenes. Source: EPA URL:[Link][7]
- Title: Review of 2,4-dichlorophenoxyacetic acid (2,4-D) biomonitoring and epidemiology. Source: Wiley Online Library URL:[Link]
- Title: Metabolic Stability and its Role in Biopharmaceutical Development: Trends and Innovations. Source: LinkedIn URL:[Link]
- Title: In-vitro hepatotoxicity of three dichlorobenzene isomers in human liver slices. Source: PubMed URL:[Link][17]
- Title: Drug metabolic stability in early drug discovery to develop potential lead compounds. Source: PubMed URL:[Link][15]
- Title: p-Dichlorobenzene has higher m.p. than those of o- and m-isomers. Discuss. Source: YouTube URL:[Link][2]
- Title: Dichlorophenyl piperazines, including a recently-approved atypical antipsychotic, are potent inhibitors of DHCR7, the last enzyme in cholesterol biosynthesis. Source: PubMed URL:[Link][11]
- Title: Improving the decision-making process in the structural modification of drug candidates Part I: Enhancing Metabolic Stability. Source: NEDMDG URL:[Link][16]
- Title: Synthesis and structure activity relationships of DCLK1 kinase inhibitors based on a 5,11-dihydro-6H-benzo[e]pyrimido[5,4-b][12][20]diazepin-6-one scaffold. Source: NIH URL:[Link]
- Title: Potent and Subtype-Selective Dopamine D2 Receptor Biased Partial Agonists Discovered via an Ugi-Based Approach. Source: PMC - NCBI URL:[Link]
- Title: Roles of Selected Bioactive Compounds in Inhibiting the Development and Progression of Cancer—A Review. Source: MDPI URL:[Link]

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- Title: Phytobioactive compounds as therapeutic agents for human diseases: A review. Source: PMC - NCBI URL:[Link]
- Title: 2,4-dichlorophenoxyacetic acid-induced oxidative stress: Metabolome and membrane modifications in Umbelopsis isabellina, a herbicide degrader. Source: PubMed URL:[Link]
- Title: The acute hepatotoxicity of the isomers of dichlorobenzene in Fischer-344 and Sprague-Dawley rats: isomer-specific and strain-specific differential toxicity. Source: PubMed URL:[Link][18]
- Title: Synthesis and Structure–Activity Relationships of DCLK1 Kinase Inhibitors Based on a 5,11-Dihydro-6H-benzo[e]pyrimido[5,4-b][12][20]diazepin-6-one Scaffold. Source: ACS Figshare URL:[Link]
- Title: The Bioavailability of Drugs—The Current State of Knowledge. Source: MDPI URL:[Link]
- Title: Drug Modifications to Improve Stability – An Introduction to Medicinal Chemistry & Molecular Recognition. Source: Open Library Publishing Platform URL:[Link]
- Title: Bioactive Compounds as Inhibitors of Inflammation, Oxidative Stress and Metabolic Dysfunctions via Regulation of Cellular Redox Balance and Histone Acetylation State. Source: MDPI URL:[Link]
- Title: Biological agents for 2,4-dichlorophenoxyacetic acid herbicide degradation. Source: PubMed URL:[Link]
- Title: Roles of Selected Bioactive Compounds in Inhibiting the Development and Progression of Cancer—A Review. Source: ResearchGate URL:[Link]
- Title: Dichlorobenzenes - Some Chemicals that Cause Tumours of the Kidney or Urinary Bladder in Rodents and Some Other Substances. Source: NCBI URL:[Link]
- Title: Insight into the mode of action of 2,4-Dichlorophenoxyacetic acid (2,4-D) as an herbicide. Source: SpringerLink URL:[Link]

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- Title: The Role of Bioactive Compounds in Human Health and Disease. Source: MDPI URL: [Link]

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Sources

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 2. youtube.com [youtube.com]
- 3. A novel bioactivation pathway for 2-[2-(2,6-dichlorophenyl)aminophenyl]ethanoic acid (diclofenac) initiated by cytochrome P450-mediated oxidative decarboxylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Urea, (3,4-dichlorophenyl)- | C7H6Cl2N2O | CID 16854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3,4-Dichlorophenylhydroxylamine cytotoxicity in renal cortical slices from Fischer 344 rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 1,4-Dichlorobenzene | C6H4Cl2 | CID 4685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 8. Discovery of 6-(aminomethyl)-5-(2,4-dichlorophenyl)-7-methylimidazo[1,2-a]pyrimidine-2-carboxamides as potent, selective dipeptidyl peptidase-4 (DPP4) inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Design and synthesis of [(2,3-dichlorophenyl)piperazin-1-yl]alkylfluorenylcarboxamides as novel ligands selective for the dopamine D3 receptor subtype - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Dichlorophenyl piperazines, including a recently-approved atypical antipsychotic, are potent inhibitors of DHCR7, the last enzyme in cholesterol biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Dichlorophenylacrylonitriles as AhR Ligands That Display Selective Breast Cancer Cytotoxicity in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 13. There are three different isomers of dichlorobenzene. These isome... | Study Prep in Pearson+ [pearson.com]
- 14. researchgate.net [researchgate.net]
- 15. Drug metabolic stability in early drug discovery to develop potential lead compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. nedmdg.org [nedmdg.org]
- 17. In-vitro hepatotoxicity of three dichlorobenzene isomers in human liver slices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. The acute hepatotoxicity of the isomers of dichlorobenzene in Fischer-344 and Sprague-Dawley rats: isomer-specific and strain-specific differential toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. pubs.acs.org [pubs.acs.org]
- 20. Synthesis and Pharmacological Characterization of 2-(2,6-Dichlorophenyl)-1-((1 S,3 R)-5-(3-hydroxy-3-methylbutyl)-3-(hydroxymethyl)-1-methyl-3,4-dihydroisoquinolin-2(1 H)-yl)ethan-1-one (LY3154207), a Potent, Subtype Selective, and Orally Available Positive Allosteric Modulator of the Human Dopamine D1 Receptor - PubMed [pubmed.ncbi.nlm.nih.gov]

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